

Preparing M8-B Stock Solutions in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: M8-B

Cat. No.: B15621113

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

M8-B is a potent and selective antagonist of the transient receptor potential melastatin-8 (TRPM8) channel, a key player in cold sensation and thermoregulation.^{[1][2][3]} Accurate and consistent preparation of **M8-B** stock solutions is crucial for reliable and reproducible results in in vitro and in vivo studies investigating its therapeutic potential. Dimethyl sulfoxide (DMSO) is a common solvent for **M8-B** due to its high solubilizing capacity for organic molecules.^{[2][4][5]} This document provides a detailed protocol for the preparation, storage, and handling of **M8-B** stock solutions in DMSO.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **M8-B** (hydrochloride).

Parameter	Value	Source(s)
Chemical Name	N-(2-aminoethyl)-N-[[3-methoxy-4-(phenylmethoxy)phenyl]methyl]-2-thiophenecarboxamide, monohydrochloride	[5]
CAS Number	883976-12-3	[1][4][5]
Molecular Formula	C ₂₂ H ₂₄ N ₂ O ₃ S · HCl	[2][5]
Molecular Weight	432.96 g/mol	[2][4]
Purity	≥98% (typically by HPLC)	[2][4][5]
Appearance	White to off-white crystalline solid	[1][5]
Solubility in DMSO	15 mg/mL to 250 mg/mL (up to 100 mM)	[2][4][5]

Experimental Protocol: Preparation of a 10 mM M8-B Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **M8-B** in anhydrous DMSO.

Materials and Equipment

- **M8-B** hydrochloride powder (purity ≥98%)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture or molecular biology grade
- Sterile, amber, polypropylene or glass vials with screw caps
- Calibrated analytical balance (readable to at least 0.1 mg)
- Vortex mixer

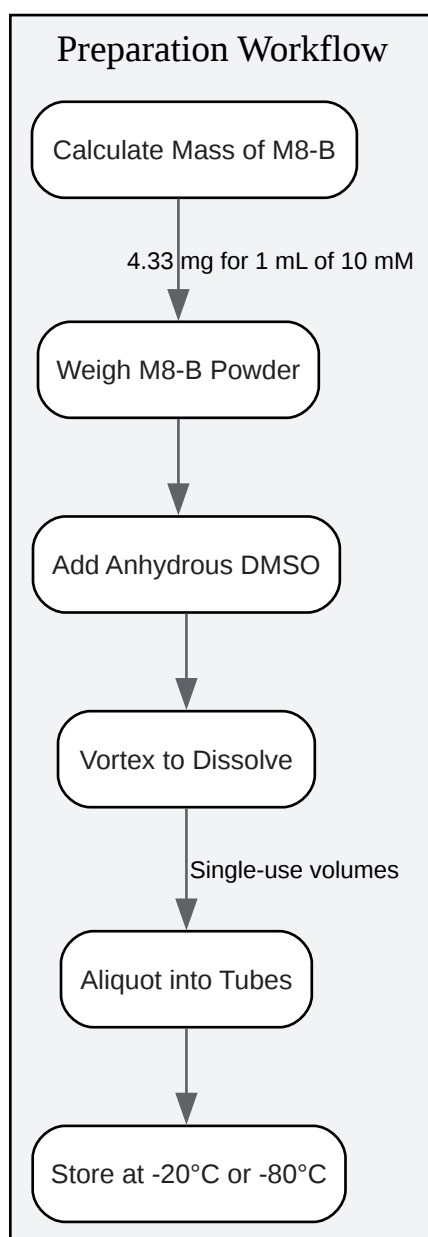
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Step-by-Step Procedure

- Calculations:
 - To prepare a 10 mM stock solution, the required mass of **M8-B** can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 432.96 \text{ g/mol} / 1000 = 4.33 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile, amber vial on the analytical balance.
 - Carefully weigh the calculated mass of **M8-B** powder directly into the vial.
- Dissolution:
 - Add the calculated volume of anhydrous DMSO to the vial containing the **M8-B** powder.
 - Securely cap the vial.
- Mixing:
 - Vortex the solution for 1-2 minutes, or until the **M8-B** powder is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particulates. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Aliquoting and Storage:
 - To minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, amber polypropylene tubes.

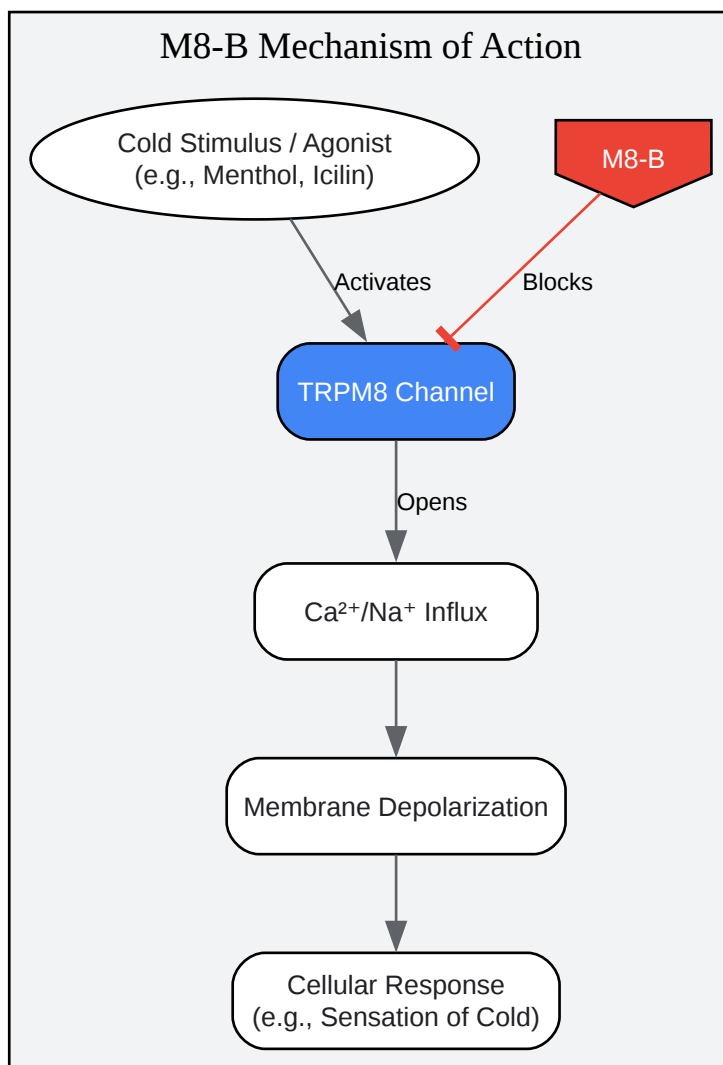
- Clearly label each aliquot with the compound name ("M8-B"), concentration (10 mM), solvent (DMSO), and date of preparation.
- Store the aliquots at -20°C or -80°C for long-term stability.[1] Stock solutions are stable for at least 6 months at -80°C and 1 month at -20°C.[1]

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **M8-B** stock solution in DMSO.



[Click to download full resolution via product page](#)

Caption: **M8-B** blocks the TRPM8 ion channel, inhibiting cellular responses to cold stimuli.

Quality Control

For applications requiring stringent concentration accuracy, it is advisable to perform a quality control check on the prepared stock solution. This can include:

- Purity and Identity Confirmation: Using techniques such as High-Performance Liquid Chromatography (HPLC) or Mass Spectrometry (MS) to confirm the identity and purity of the

dissolved **M8-B**.

- Concentration Verification: Quantitative analysis, for example, using a validated HPLC method with a standard curve.

Safety Precautions

- **M8-B** is a bioactive molecule and should be handled with care.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin.^[6] Always wear appropriate PPE, including gloves and safety glasses, when handling DMSO and **M8-B** solutions.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **M8-B** and DMSO for complete safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. [M8 B hydrochloride | TRPM Channels | Tocris Bioscience](#) [tocris.com]
- 3. [axonmedchem.com](https://www.axonmedchem.com) [axonmedchem.com]
- 4. [M8-B Hydrochloride | 883976-12-3 | TRP/TRPV Channel | MOLNOVA](#) [molnova.com]
- 5. [caymanchem.com](https://www.caymanchem.com) [caymanchem.com]
- 6. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- To cite this document: BenchChem. [Preparing M8-B Stock Solutions in DMSO: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15621113/docs#preparing-m8-b-stock-solutions-in-dms0-an-application-note-and-protocol\]](https://www.benchchem.com/product/b15621113/docs#preparing-m8-b-stock-solutions-in-dms0-an-application-note-and-protocol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)